

An In-depth Technical Guide to Zirconium Sulfate Tetrahydrate

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Compound of Interest

Compound Name: Zirconium sulfate tetrahydrate

Cat. No.: B1593208

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **zirconium sulfate tetrahydrate**, a versatile inorganic compound with significant applications in various scientific and industrial fields. This document details its chemical identifiers, physical and chemical properties, and relevant safety information.

Core Identifiers and Properties

Zirconium sulfate tetrahydrate is a white solid compound.^[1] It is known by several identifiers, crucial for accurate tracking and referencing in research and regulatory documentation. The primary CAS number for the tetrahydrate form is 7446-31-3.^{[1][2][3]}

Chemical and Physical Data Summary

The following table summarizes the key quantitative data for **zirconium sulfate tetrahydrate** for easy reference and comparison.

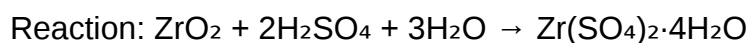
Property	Value	Source
CAS Number	7446-31-3	[1] [2] [3]
Molecular Formula	Zr(SO ₄) ₂ ·4H ₂ O (or H ₈ O ₁₂ S ₂ Zr)	[2] [3] [4]
Molecular Weight	355.40 g/mol	[1] [2]
Appearance	White solid/crystals	[1] [3]
Solubility in Water	52.5 g/100 mL	[1]
Density	2.85 g/cm ³	[1]
Refractive Index (n _D)	1.646	[1]
InChI Key	NLOQZPHAWQDLQW-UHFFFAOYSA-J	[2] [4]
IUPAC Name	zirconium(4+);disulfate;tetrahydrate	[3] [4]
EC Number	238-694-4 / 680-930-7	[1] [3]
UNII	OS8L03QU95	[1] [3]

It is important to note that other CAS numbers exist for different hydration states of zirconium sulfate, such as the anhydrous form (14644-61-2).[\[1\]](#)

Experimental Protocols

Preparation Method

A common method for the preparation of zirconium sulfate involves the reaction of zirconium oxide with sulfuric acid, followed by hydration.[\[1\]](#)



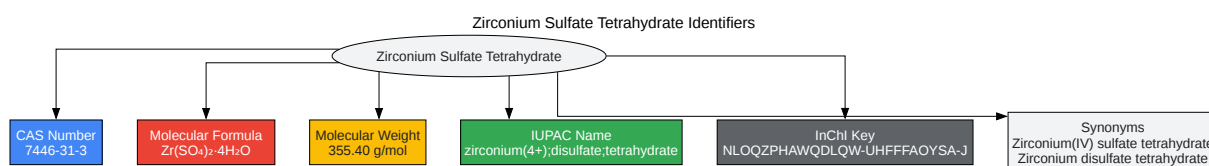
Procedure:

- Carefully add zirconium oxide to a stoichiometric excess of concentrated sulfuric acid in a reaction vessel.

- Heat the mixture gently with constant stirring to facilitate the dissolution of the oxide and the formation of zirconium sulfate.
- After the reaction is complete, allow the solution to cool.
- Control the hydration process to crystallize the tetrahydrate form. This may involve adjusting the concentration and temperature.
- Filter the resulting white crystals and wash them with a suitable solvent (e.g., cold water or ethanol) to remove any unreacted acid.
- Dry the crystals under controlled conditions to obtain pure **zirconium sulfate tetrahydrate**.

Visualizing Chemical Identifiers

The following diagram illustrates the logical relationship between the various identifiers for **zirconium sulfate tetrahydrate**.



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Zirconium Sulfate Tetrahydrate Identifiers

Safety and Handling

Zirconium sulfate tetrahydrate is classified with the hazard statement H314, indicating that it causes severe skin burns and eye damage. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work in a well-ventilated area or under a fume hood.

Applications

Zirconium sulfate tetrahydrate finds use in various applications, including:

- **Pigment Coating:** It is used to coat titanium dioxide particles, which helps in reflecting UV light and reducing the yellowing effect of sunlight.[5]
- **Leather Tanning:** The colorless nature of zirconium species makes it suitable for tanning white leathers.[5]
- **Catalysis:** It can serve as a catalyst or catalyst support in various chemical reactions.
- **Precursor for other Zirconium Compounds:** It is a starting material for the synthesis of other zirconium-containing materials.

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References

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- 3. Zirconium sulfate tetrahydrate | H₈O₁₂S₂Zr | CID 23219663 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 041041.36 [thermofisher.com]
- 5. Acid Zirconium Sulphate Tetrahydrate, CAS Number: 14644-61 - Dixon Chew [dixonchew.co.uk]
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